

Essential Safety and Logistical Information for Handling Psilocin O-Glucuronide

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Compound of Interest

Compound Name: *Psilocin O-Glucuronide*

Cat. No.: *B13414854*

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety protocols and logistical plans for the handling and disposal of **Psilocin O-Glucuronide**. The following procedural guidance is designed to ensure a safe laboratory environment and compliance with standard safety practices.

I. Compound Identification and Hazard Assessment

While a specific Safety Data Sheet (SDS) for **Psilocin O-Glucuronide** is not readily available, data from its parent compound, psilocin, and related psychoactive substances indicate that it should be handled with care. **Psilocin O-Glucuronide** is the primary metabolite of psilocin, the active psychoactive component of psilocybin mushrooms.^{[1][2][3]} Although the glucuronidation process is a detoxification pathway that renders psilocin inert and facilitates its excretion, the potential for in-vitro or in-vivo hydrolysis back to the active psilocin warrants cautious handling.^{[1][4]}

Key Chemical Data:

Property	Value
Analyte Name	Psilocin O-Glucuronide
CAS Number	514212-83-0
Molecular Formula	C ₁₈ H ₂₄ N ₂ O ₇
Molecular Weight	380.4 g/mol
Accurate Mass	380.1584

Source: LGC Standards, Shimadzu Chemistry & Diagnostics[5][6]

Stability: **Psilocin O-Glucuronide** has demonstrated greater stability in biological samples (serum and urine) compared to its parent compound, psilocin, particularly during long-term frozen storage and short-term storage at room temperature.[7][8]

Toxicological Information: No specific toxicological data for **Psilocin O-Glucuronide** has been established. However, given its relationship to psilocin, a psychoactive substance, it must be handled as a potentially hazardous compound. The Occupational Exposure Limit (OEL) for the parent prodrug, psilocybin, has been derived at 0.05 µg/m³, indicating high potency.[9]

II. Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent dermal, ocular, and respiratory exposure. The following table summarizes the required PPE for handling **Psilocin O-Glucuronide**.

Body Part	Required PPE	Specifications and Best Practices
Hands	Double Gloving	Wear two pairs of powder-free nitrile gloves. Change the outer glove immediately upon contamination and both pairs every 30-60 minutes.
Body	Disposable Gown	A disposable, low-permeability gown with long sleeves and elastic cuffs is required.
Eyes	Safety Goggles or Face Shield	Use chemical splash goggles or a full-face shield to protect against splashes and aerosols.
Respiratory	N95 Respirator or Higher	For handling powders or when generating aerosols, a NIOSH-approved N95 respirator is the minimum requirement. For large spills, a chemical cartridge respirator may be necessary.

III. Operational Plan: Safe Handling Procedures

Adherence to the following step-by-step procedures is critical for minimizing exposure and ensuring a safe working environment.

A. Engineering Controls:

- Ventilation: All handling of **Psilocin O-Glucuronide**, especially in powder form, must be conducted within a certified chemical fume hood or a biological safety cabinet.
- Designated Area: Designate a specific area for the handling of this compound. This area should be clearly marked with warning signs.

B. Procedural Steps:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare the designated workspace by covering surfaces with absorbent, disposable bench paper.
- Weighing: If working with a solid form, conduct all weighing activities within the fume hood. Use a dedicated set of spatulas and weighing boats.
- Solution Preparation: When preparing solutions, add the solvent to the powdered compound slowly to avoid aerosolization.
- Handling: Always handle solutions with care to prevent splashes and spills.
- Post-Handling: After handling, decontaminate all surfaces with an appropriate cleaning agent. Remove PPE in the correct order to avoid cross-contamination (outer gloves, gown, face shield/goggles, inner gloves, respirator).
- Hand Washing: Wash hands thoroughly with soap and water immediately after removing PPE.

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Operational Workflow for Handling **Psilocin O-Glucuronide**.

IV. Disposal Plan

Proper disposal of **Psilocin O-Glucuronide** and associated waste is crucial to prevent environmental contamination and unauthorized access.

A. Waste Segregation:

- **Solid Waste:** All contaminated solid waste, including gloves, gowns, bench paper, and weighing boats, must be placed in a designated, sealed, and clearly labeled hazardous waste container.
- **Liquid Waste:** Unused solutions and contaminated solvents should be collected in a separate, sealed, and labeled hazardous waste container. Do not dispose of down the drain.
- **Sharps:** Contaminated needles, syringes, and other sharps must be disposed of in a designated sharps container.

B. Deactivation and Disposal:

- **Render Unusable:** For larger quantities, it is recommended to render the compound unusable. This can be achieved by mixing it with an inert material such as cat litter or dirt.[\[10\]](#)
- **Incineration:** The primary recommended method for the final disposal of psychoactive substances is high-temperature incineration by a licensed hazardous waste disposal company.[\[11\]](#)
- **Record Keeping:** Maintain a detailed log of all disposed waste, including the date, quantity, and method of disposal.

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Disposal Plan for **Psilocin O-Glucuronide** Waste.

V. Experimental Protocol: Enzymatic Hydrolysis of Psilocin O-Glucuronide

This protocol details a common procedure for the enzymatic hydrolysis of **Psilocin O-Glucuronide** to psilocin for analytical purposes.[\[8\]](#)[\[12\]](#)

A. Materials:

- **Psilocin O-Glucuronide** sample (e.g., in urine or buffer)
- β -glucuronidase from *Escherichia coli* (approx. 5000 units/mL of sample)[\[12\]](#)
- Phosphate buffer (pH 6.0)
- Incubator or water bath at 37°C
- Vortex mixer
- Microcentrifuge
- Autosampler vials for analysis (e.g., LC-MS)

B. Procedure:

- **Sample Preparation:** To a 1 mL aliquot of the sample containing **Psilocin O-Glucuronide**, add the appropriate volume of phosphate buffer to adjust the pH to 6.0.
- **Enzyme Addition:** Add the specified amount of β -glucuronidase to the sample.
- **Incubation:** Vortex the mixture gently and incubate at 37°C for 2 hours.[\[12\]](#)

- **Reaction Termination:** After incubation, terminate the reaction by adding a suitable quenching agent (e.g., a small volume of a strong acid like perchloric acid, or by protein precipitation with a solvent like acetonitrile).
- **Centrifugation:** Centrifuge the sample to pellet any precipitate.
- **Analysis:** Transfer the supernatant to an autosampler vial for analysis of the liberated psilocin.

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Experimental Workflow for Enzymatic Hydrolysis.

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